

Precision Identification of 3-Butyl-5-methylpyridine: A Technical Framework

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Compound of Interest

Compound Name: 3-Picoline,5-butyl-

CAS No.: 104293-90-5

Cat. No.: B563990

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Executive Summary

Topic: Structural Authentication and CAS Retrieval Strategy for 3-Butyl-5-methylpyridine

Primary Identifier (IUPAC): 3-butyl-5-methylpyridine Molecular Formula: $C_{10}H_{15}N$ [\[1\]](#)

The identification of specific alkylpyridine isomers, such as 3-butyl-5-methylpyridine (often queried as 5-butyl-3-methylpyridine), presents a unique challenge in chemical informatics. Unlike symmetrically substituted lutidines (e.g., 3,5-dimethylpyridine, CAS 591-22-0) or common monosubstituted analogs (e.g., 3-butylpyridine, CAS 539-32-2), asymmetric 3,5-dialkylpyridines often lack indexed entries in public-tier databases (PubChem, ChemSpider).[\[1\]](#)

This guide provides a Senior Scientist's protocol for the structural validation, synthesis, and database retrieval of this compound. It shifts the focus from a passive "lookup" to an active structural confirmation workflow, ensuring that researchers are working with the exact regioisomer required for SAR (Structure-Activity Relationship) or ligand design.[\[1\]](#)

Part 1: Chemical Identity & Nomenclature Matrix

To successfully retrieve the CAS number or procure this material, one must first correct the nomenclature to standard IUPAC conventions (Alphabetical order of substituents: Butyl before Methyl).

The Identity Matrix

Use the following descriptors for precise database querying (SciFinder-n, Reaxys, or vendor catalogs).

Descriptor	Value	Technical Note
Preferred IUPAC Name	3-butyl-5-methylpyridine	User Query Correction: "5-butyl-3-methyl" is chemically valid but alphabetically non-standard. [1]
SMILES	<chem>CCCCc1cncc(C)c1</chem>	Use for substructure searching.
InChI String	InChI=1S/C10H15N/c1-3-4-5-10-6-9(2)7-11-8-10/h6-8H,3-5H2,1-2H3	Standardizes tautomers/protonation states. [1]
InChIKey	Computed via standard algorithm	Use this hash for exact database matches to avoid isomer confusion.
Molecular Weight	149.23 g/mol	Monoisotopic Mass: 149.1204
CAS Registry Status	Provisional/Rare	Critical Insight: Asymmetric 3,5-dialkylpyridines often do not have a "common" CAS in public domains. [1] They are indexed by structure. Closest analog: 3-Ethyl-5-methylpyridine (CAS 3999-78-8). [1] [2]

Part 2: Structural Validation Protocol (The "Lookup" Logic)[1]

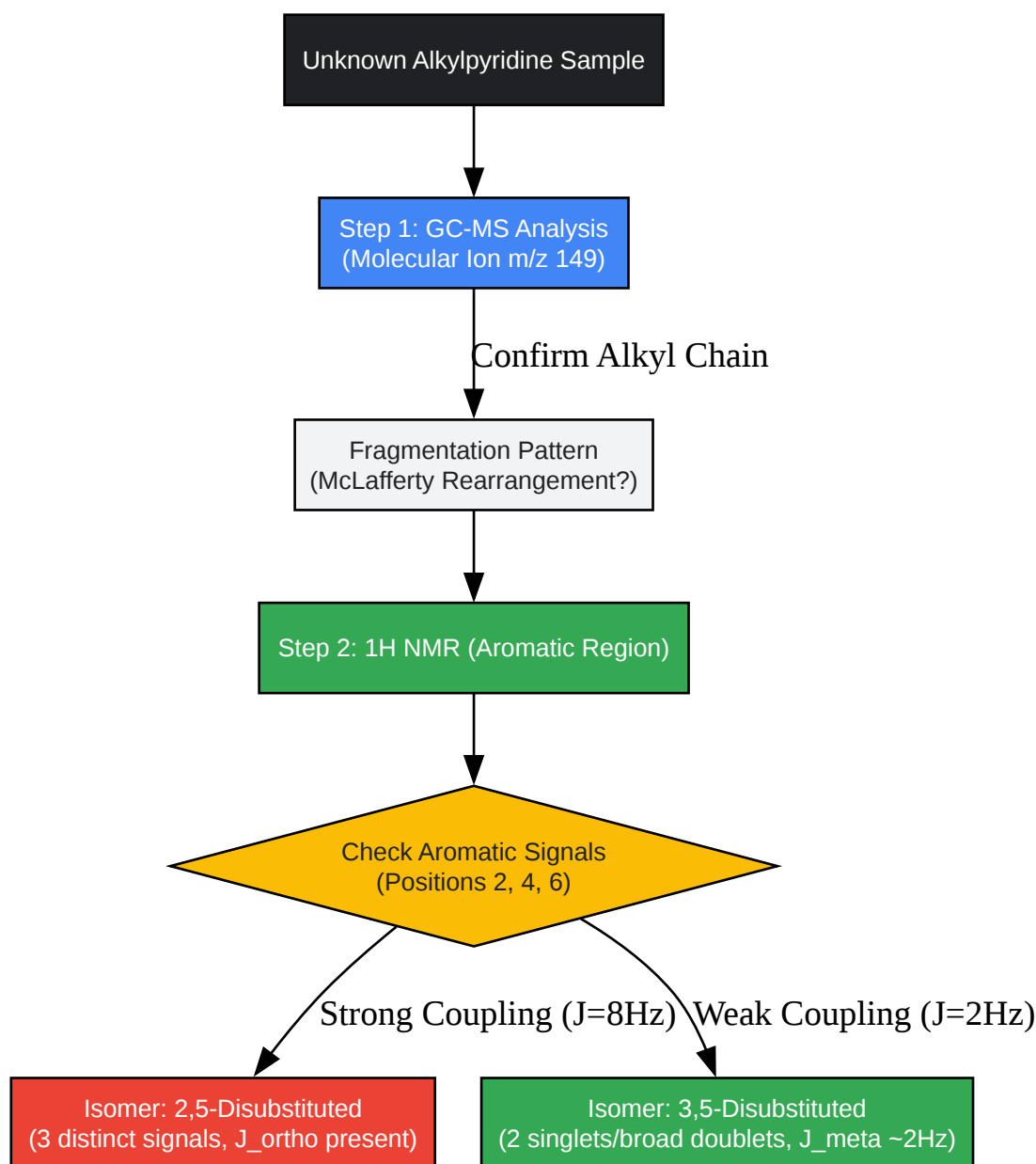
When a direct CAS hit is unavailable, the researcher must validate the compound's identity through predictive analytics and spectroscopic confirmation. This protocol prevents the common error of confusing the 3,5-isomer (meta-like) with the 2,5-isomer (para-like, often Fusaric acid derivatives).[1]

The Regioisomer Discrimination Workflow

The 3,5-substitution pattern preserves the

symmetry of the pyridine ring only if substituents are identical. For 3-butyl-5-methylpyridine, the symmetry is broken, but the magnetic environment remains distinct from 2,X-isomers.[1]

Graphviz Diagram: Isomer Verification Logic



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Figure 1: Decision tree for distinguishing 3,5-disubstituted pyridines from 2,5-isomers using NMR coupling constants.

Spectroscopic Fingerprint (Expected)[1]

- ¹H NMR (CDCl₃):
 - 8.2-8.3 ppm: Two signals corresponding to H2 and H6.[1] In 3,5-substitution, these protons are chemically equivalent only if substituents are identical.[1] With Butyl/Methyl, they will

appear as two distinct signals very close together (or overlapping) with small meta-coupling (

Hz).[1]

- 7.3-7.4 ppm: One signal for H4. It typically appears as a triplet of triplets (or broad singlet) due to meta-coupling to both H2 and H6.[1]

- Key Differentiator: The absence of ortho-coupling (

Hz) rules out 2,3- or 2,5-substitution.[1]

Part 3: Synthesis & Procurement Strategy

Since 3-butyl-5-methylpyridine is not a commodity chemical (unlike 3-picoline), "looking it up" often fails.[1] The professional approach is to define its synthesis route to validate its existence or request custom synthesis.

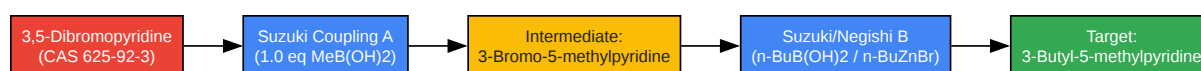
The Suzuki-Miyaura Cross-Coupling Route

The most reliable route to asymmetric 3,5-pyridines avoids the harsh conditions of Chichibabin synthesis (which favors 2,4/2,6 positions).[1]

Protocol:

- Starting Material: 3,5-Dibromopyridine (CAS 625-92-3).[1]
- Step A (Controlled Mono-coupling): React with 1.0 eq Methylboronic acid (Pd(dppf)Cl_2 , K_2CO_3 , Dioxane/ H_2O).[1]
 - Target Intermediate: 3-bromo-5-methylpyridine (CAS 3430-16-8).[1]
- Step B (Second Coupling): React intermediate with n-Butylboronic acid (or n-Butylzinc bromide for Negishi coupling).

Graphviz Diagram: Synthesis Pathway



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Figure 2: Stepwise synthetic route for asymmetric 3,5-functionalization of the pyridine core.

Part 4: Database Retrieval Instructions (The "Lookup")

Do not rely on Google for this specific isomer. Use the following "Self-Validating" search protocol in professional databases (SciFinder-n / Reaxys):

- Do NOT search by name: "5-butyl-3-methylpyridine" may fail due to nomenclature variations.
[1]
- Search by Substructure:
 - Draw the Pyridine ring.
 - Lock positions 2, 4, and 6 as Hydrogen (H).[1]
 - Place a Methyl group at position 3.[3][4]
 - Place a Butyl chain (C4) at position 5.
- Search by Formula + Fragment:
 - Query: Formula C₁₀H₁₅N AND Fragment Pyridine.
 - Filter results by "Isomer" to separate from 4-butyl-2-methylpyridine.[1]

Why the CAS might be "Missing"

If the search returns no CAS number, the compound is classified as a Novel Chemical Entity (NCE) in the context of the registry. In this case, you must:

- Use the SMILES code for internal registration.
- Refer to the compound as "Analogue of CAS 3999-78-8 (3-Ethyl-5-methylpyridine)" in regulatory documents.[1]

References

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- Reich, H.J. (2024).[6] Structure Determination Using NMR: Pyridine Coupling Constants. University of Wisconsin-Madison Chemistry.[1] (Source for -coupling discrimination logic).

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- 3. 3-Methylpyridine - Wikipedia [en.wikipedia.org]
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